

Protocol for Preparation of ZM223 Hydrochloride Stock Solution

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Compound of Interest

Compound Name: ZM223 hydrochloride

Cat. No.: B8086990

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Application Note

ZM223 hydrochloride is a potent and orally active non-covalent inhibitor of the NEDD8-activating enzyme (NAE), which plays a critical role in the ubiquitination pathway.^{[1][2][3]} Inhibition of NAE leads to the accumulation of substrates of CRLs (Cullin-RING E3 ubiquitin ligases), ultimately inducing cell cycle arrest and apoptosis in cancer cells. This makes **ZM223 hydrochloride** a valuable tool for research in oncology and cell biology.

This document provides a detailed protocol for the preparation of **ZM223 hydrochloride** stock solutions for use in in vitro and in vivo experimental settings. Adherence to this protocol will help ensure the accurate and reproducible application of this compound in research.

Quantitative Data Summary

For ease of reference, the key quantitative data for **ZM223 hydrochloride** are summarized in the table below.



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To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Experimental Protocol: Preparation of ZM223 Hydrochloride Stock Solution

This protocol details the steps for preparing a stock solution of **ZM223 hydrochloride**. It is crucial to use high-purity solvents and adhere to sterile techniques, especially for cell-based assays.

Materials:

- **ZM223 hydrochloride** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Saline (0.9% sodium chloride), sterile
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile tips
- Vortex mixer
- Optional: Sonicator

Procedure:

- Calculate the required mass of **ZM223 hydrochloride**.
 - To prepare a 10 mM stock solution in DMSO, use the following formula:
 - $\text{Mass (mg)} = 10 \text{ mM} * 539.0 \text{ g/mol} * \text{Volume (L)}$
 - For 1 mL of 10 mM stock: $\text{Mass} = 10 * 539.0 * 0.001 = 5.39 \text{ mg}$
- Dissolve **ZM223 hydrochloride** in an appropriate solvent.
 - For a high-concentration stock (e.g., 10 mM in DMSO):
 1. Aseptically weigh the calculated amount of **ZM223 hydrochloride** and place it in a sterile tube.
 2. Add the required volume of DMSO.
 3. Vortex thoroughly until the compound is completely dissolved. Gentle warming or sonication can be used to aid dissolution if precipitation occurs.
 - For an in vivo formulation: A multi-solvent system is often required. One suggested formulation is a mixture of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline. To prepare this:
 1. First, dissolve the **ZM223 hydrochloride** in DMSO.
 2. Then, add the PEG300 and vortex.
 3. Next, add the Tween-80 and vortex.
 4. Finally, add the saline and vortex until a clear solution is obtained. A solubility of at least 7.5 mg/mL (13.91 mM) can be achieved with this method.
- Aliquot and Store the Stock Solution.

- Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles which can degrade the compound.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

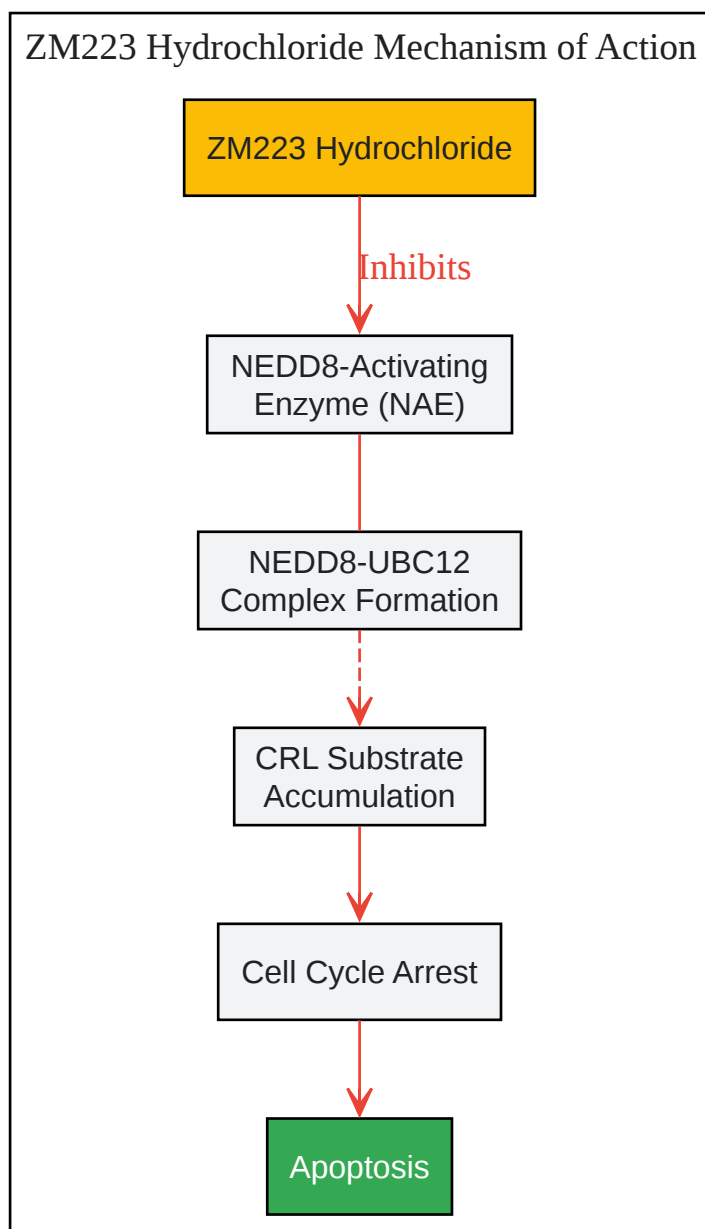
Visualizations



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